

An In-Depth Technical Guide to Ticagrelor-d4

Supplier Specifications

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Compound of Interest

Compound Name: Ticagrelor-d4

Cat. No.: B15573000

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the supplier specifications for **Ticagrelor-d4**, a deuterated analog of the antiplatelet drug Ticagrelor. This document is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing **Ticagrelor-d4** of appropriate quality for their studies. The information presented herein is compiled from publicly available data from various suppliers and relevant scientific literature.

Introduction to Ticagrelor-d4

Ticagrelor is a direct-acting P2Y₁₂ receptor antagonist that inhibits platelet aggregation and is used clinically to reduce the risk of thrombotic cardiovascular events. **Ticagrelor-d4** is a stable isotope-labeled version of Ticagrelor, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an invaluable tool in pharmacokinetic and metabolic studies, often used as an internal standard for the quantitative analysis of Ticagrelor in biological samples by mass spectrometry.

General Specifications

Suppliers of research-grade chemicals provide **Ticagrelor-d4** with a set of specifications to ensure its identity, purity, and suitability for analytical applications. While specifications can vary between suppliers, the following tables summarize the typical data provided.

Table 1: General Information and Physical Properties

Parameter	Specification
Chemical Name	(1S,2S,3R,5S)-3-[7-[[[(1R,2S)-2-(3,4-Difluorophenyl)cyclopropyl]amino]-5-(propylthio-d4)-3H-1,2,3-triazolo[4,5-d]pyrimidin-3-yl]-5-(2-hydroxyethoxy)-1,2-cyclopentanediol
Synonyms	AZD 6140-d4, AR-C 126532XX-d4
CAS Number	1265911-54-3
Molecular Formula	C ₂₃ H ₂₄ D ₄ F ₂ N ₆ O ₄ S
Molecular Weight	526.59 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, and other organic solvents

Table 2: Quality and Purity Specifications

Parameter	Typical Specification	Analytical Method
Chemical Purity	≥98%	HPLC
Isotopic Purity	≥99% Deuterated Forms (d ₁ -d ₄)	Mass Spectrometry, NMR
Deuterium Enrichment	≥98 atom % D	Mass Spectrometry, NMR
Specific Impurities	Reported on Certificate of Analysis	HPLC, LC-MS/MS

Experimental Protocols

The quality of **Ticagrelor-d4** is assessed through a series of analytical tests. The following sections detail the general methodologies employed by suppliers for these crucial experiments.

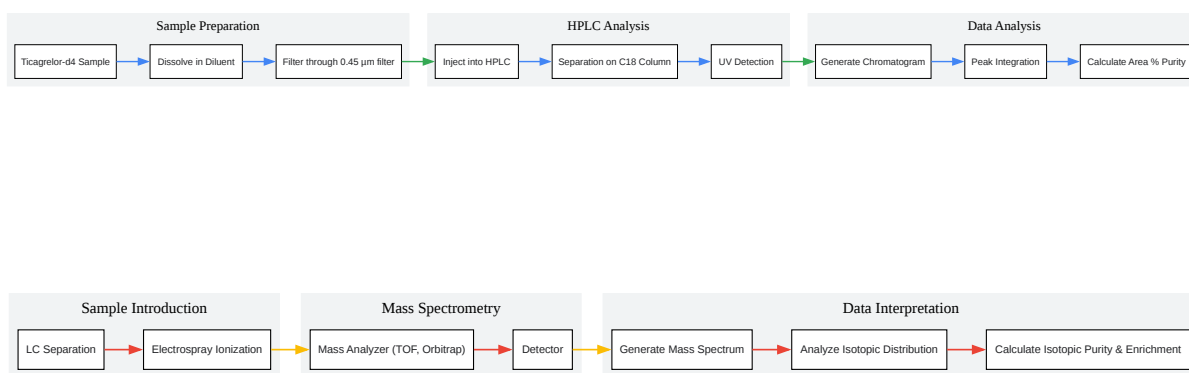
Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

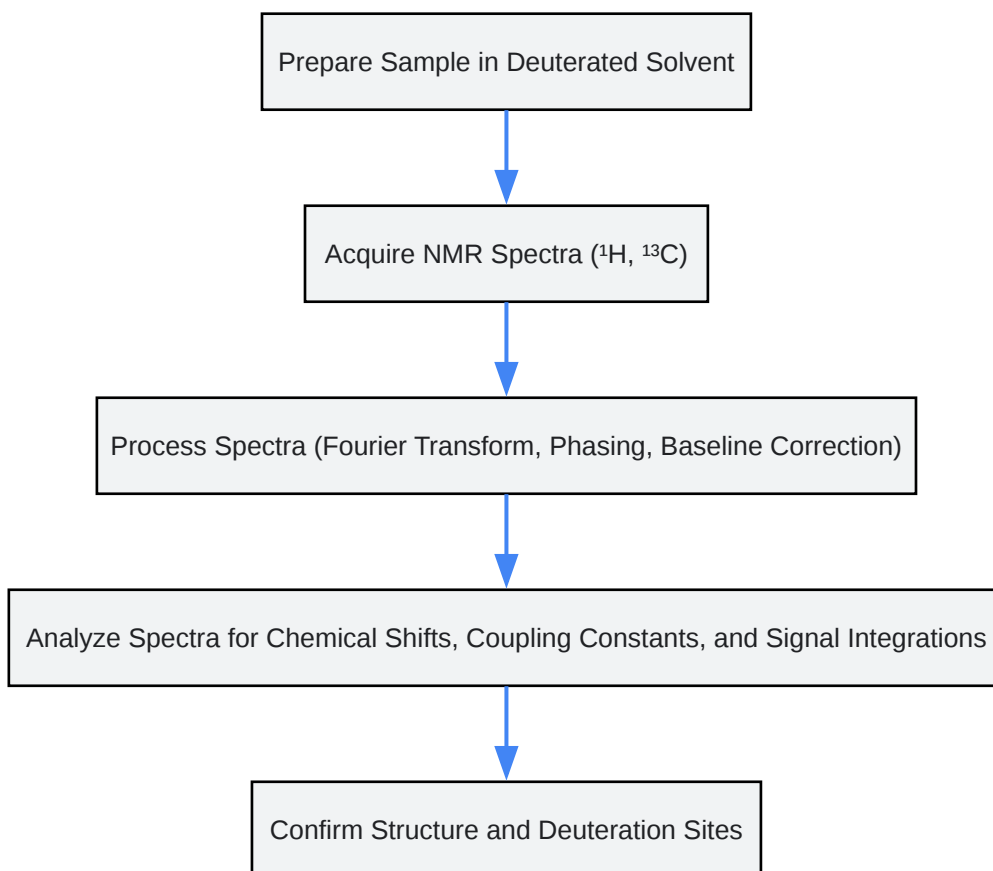
The chemical purity of **Ticagrelor-d4** is typically determined by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

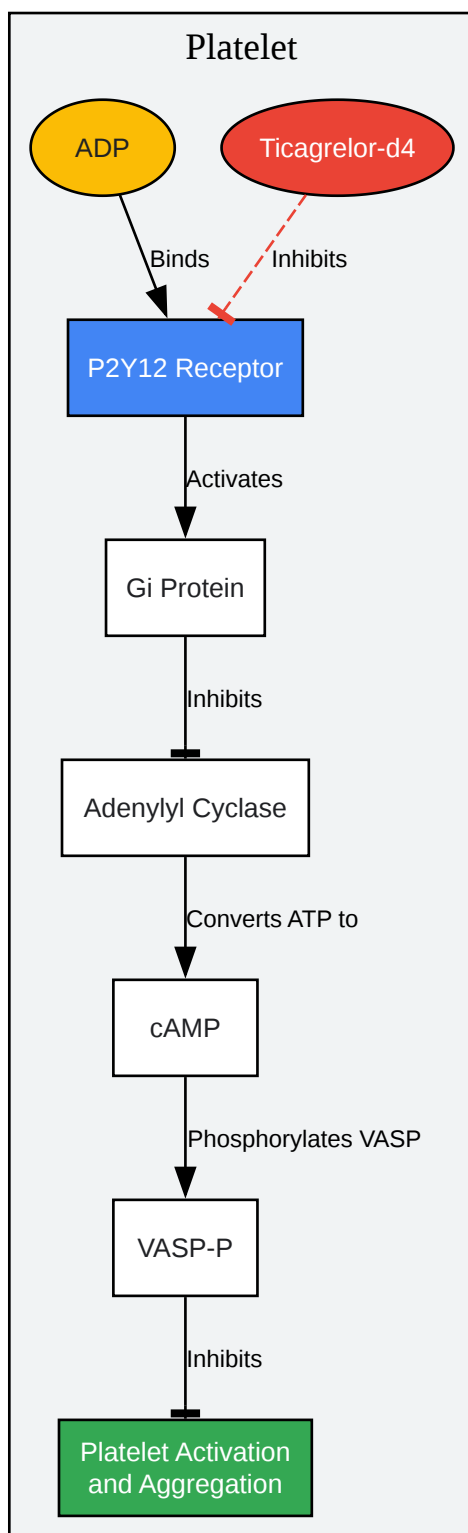
Methodology:

- **Instrumentation:** A standard HPLC system equipped with a UV detector, autosampler, and a C18 reverse-phase column.
- **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- **Detection:** UV detection at a wavelength where Ticagrelor exhibits maximum absorbance, typically around 254 nm.
- **Quantification:** The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

The workflow for a typical HPLC purity analysis is illustrated below.







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